

3-Bromobenzaldehyde: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromobenzaldehyde

Cat. No.: B042254

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 3132-99-8

This guide provides an in-depth overview of **3-Bromobenzaldehyde**, a versatile aromatic aldehyde crucial in various fields of chemical synthesis, particularly in the development of pharmaceuticals and other high-value organic compounds. This document details its chemical and physical properties, experimental protocols for its synthesis, key reactions, and safety and handling procedures, tailored for a scientific audience.

Core Properties and Identifiers

3-Bromobenzaldehyde, with the chemical formula C_7H_5BrO , is a substituted aromatic compound.^{[1][2]} At room temperature, it typically appears as a colorless to light yellow liquid or a low-melting solid.^{[1][3]} Its molecular structure, featuring both a reactive aldehyde group and a bromine atom on the benzene ring, makes it a valuable intermediate for a wide range of chemical transformations.^{[4][5]}

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	3132-99-8[6][7]
Molecular Formula	C ₇ H ₅ BrO[6][8]
Molecular Weight	185.02 g/mol [6][7][8]
IUPAC Name	3-bromobenzaldehyde[6][9]
Synonyms	m-Bromobenzaldehyde, Benzaldehyde, 3-bromo-[2]
InChI Key	SUISZCALMBHJQX-UHFFFAOYSA-N[6][7]
SMILES	<chem>C1=CC(=CC(=C1)Br)C=O</chem> [6][9]
EC Number	221-526-9[7][10]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to light yellow liquid or solid[1][3]
Melting Point	18-21 °C[3][7][11]
Boiling Point	233-236 °C[7]
Density	1.587 g/mL at 25 °C[7]
Flash Point	96 °C (204.8 °F) - closed cup[3][12]
Refractive Index (n _{20/D})	1.593[7]
Solubility	Decomposes in water; soluble in organic solvents like ethanol, ether, chloroform, and methanol.[3][5][11][13]

Synthesis of 3-Bromobenzaldehyde

The primary industrial synthesis of **3-Bromobenzaldehyde** involves the electrophilic bromination of benzaldehyde. Several methods have been patented and published, often

utilizing a Lewis acid catalyst to facilitate the reaction.

Experimental Protocol: Bromination of Benzaldehyde

This protocol is based on a common synthetic route involving bromine chloride and a Lewis acid catalyst.^[14]

Objective: To synthesize **3-Bromobenzaldehyde** from benzaldehyde.

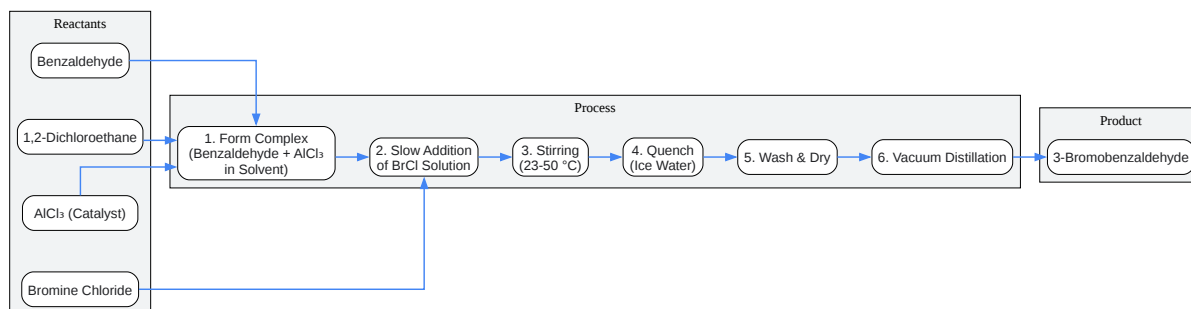
Materials:

- Benzaldehyde
- Aluminum chloride (AlCl_3), anhydrous
- Bromine chloride (BrCl) or a mixture of bromine (Br_2) and chlorine (Cl_2)
- 1,2-Dichloroethane (or another suitable polar chloroalkane solvent)
- Ice water
- 0.5% aqueous sodium carbonate solution
- Anhydrous magnesium sulfate

Procedure:

- In a reaction vessel under anhydrous and oxygen-free conditions, a mixture of benzaldehyde and aluminum chloride (mole ratio approx. 1:1.2 to 1:1.5) is prepared in 1,2-dichloroethane.
^[14] This forms a complex, which may partially dissolve.
- A solution of bromine chloride in 1,2-dichloroethane is prepared separately and cooled.
- The bromine chloride solution is added slowly and at a controlled rate to the benzaldehyde-aluminum chloride mixture.
- The reaction temperature is maintained below 100 °C, typically between 23 °C and 50 °C.
^[14]

- After the addition is complete, the reaction mixture is stirred for an additional period (e.g., 1-2 hours) to ensure completion.
- The reaction mixture is then quenched by adding it to ice water.[15]
- The organic layer is separated, washed sequentially with water, a dilute aqueous solution of sodium carbonate, and finally with water again.[15]
- The organic phase is dried over anhydrous magnesium sulfate.
- The solvent is removed by distillation, and the resulting crude product is purified by vacuum distillation to yield **3-Bromobenzaldehyde**. [15]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **3-Bromobenzaldehyde**.

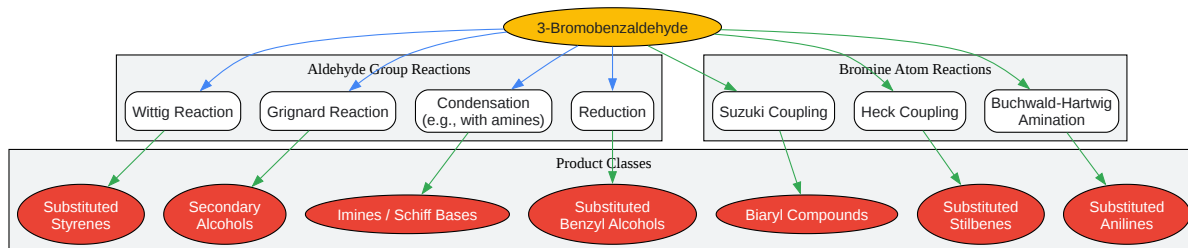
Chemical Reactivity and Applications

The dual functionality of **3-Bromobenzaldehyde** makes it a versatile reagent in organic synthesis. The aldehyde group can undergo nucleophilic addition, condensation, and oxidation/reduction reactions, while the bromine atom is susceptible to substitution and cross-coupling reactions.

- **Pharmaceutical Synthesis:** It is a key building block for a range of Active Pharmaceutical Ingredients (APIs).^{[1][4][16]} Its structure is incorporated into novel drug candidates, including analgesics, and anti-inflammatory agents.^[1]
- **Organic Synthesis:** The compound is widely used as an intermediate to construct complex molecular architectures.^{[1][4]} It is a precursor in the synthesis of dyes, agrochemicals, and other fine chemicals.^{[1][2]}
- **Flavors and Fragrances:** It contributes to unique aromatic profiles and is used in the creation of scents and tastes.^[4]

Key Reactions:

- **Aldol Condensation:** Like other aldehydes with alpha-hydrogens absent, it can participate in crossed-aldol reactions.
- **Wittig Reaction:** The aldehyde group readily reacts with phosphorus ylides to form substituted styrenes.
- **Suzuki and Heck Couplings:** The carbon-bromine bond allows for the formation of new carbon-carbon bonds, enabling the synthesis of complex biaryl compounds and other derivatives.
- **Grignard Reactions:** The aldehyde can be a target for Grignard reagents to form secondary alcohols.



[Click to download full resolution via product page](#)

Caption: Key reaction pathways of **3-Bromobenzaldehyde**.

Safety and Handling

3-Bromobenzaldehyde is classified as a hazardous substance and requires careful handling in a laboratory or industrial setting.

Table 3: GHS Hazard Information

Hazard Class	Code	Statement
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed.[9][17]
Skin Irritation (Category 2)	H315	Causes skin irritation.[9][17]
Eye Irritation (Category 2)	H319	Causes serious eye irritation. [9][17]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335	May cause respiratory irritation.[9][17]

Handling and Storage:

- Handling: Use only in a well-ventilated area, preferably in a fume hood.^[18] Avoid breathing vapors, mist, or gas.^[17] Avoid contact with skin, eyes, and clothing.^[18] Wash hands thoroughly after handling.^[18]
- Storage: Store in a cool, dry, well-ventilated area.^[19] Keep the container tightly closed and stored under an inert gas as the compound can be air sensitive.^[20] Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.^[20]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, chemical-resistant gloves, and protective clothing.^[18] If ventilation is inadequate, use a suitable respirator.^[12]

First Aid Measures:

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[18]
- After skin contact: Remove contaminated clothing and wash skin with plenty of soap and water. Seek medical attention.^[17]^[18]
- After ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[17]^[18]
- After inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.^[18]

Spectral Data for Characterization

For verification of structure and purity, the following spectral data are characteristic of **3-Bromobenzaldehyde**.

- ¹H NMR: Spectral data for the proton nuclear magnetic resonance is available and can be used to confirm the structure.^[21]

- ^{13}C NMR: The carbon-13 NMR spectrum shows characteristic peaks for the aromatic carbons, the aldehyde carbon, and the carbon attached to the bromine.[9][22]
- IR Spectroscopy: The infrared spectrum prominently features a strong carbonyl ($\text{C}=\text{O}$) stretching band characteristic of aldehydes, typically around 1700 cm^{-1} . [9][23][24]
- Mass Spectrometry: The mass spectrum shows a characteristic molecular ion peak and an isotopic pattern (M , $M+2$) typical for a monobrominated compound.[25]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Page loading... [guidechem.com]
2. Page loading... [wap.guidechem.com]
3. 3-Bromobenzaldehyde [nanfangchem.com]
4. nbinno.com [nbinno.com]
5. 3 Bromobenzaldehyde at Attractive Prices, High Purity and Reliable Packing [sonalplasrubind.com]
6. 3-BROMOBENZALDEHYDE | CAS 3132-99-8 [matrix-fine-chemicals.com]
7. 3-溴苯甲醛 97% | Sigma-Aldrich [sigmaaldrich.com]
8. chemscene.com [chemscene.com]
9. 3-Bromobenzaldehyde | $\text{C}_7\text{H}_5\text{BrO}$ | CID 76583 - PubChem [pubchem.ncbi.nlm.nih.gov]
10. 3-Bromobenzaldehyde - Wikipedia [en.wikipedia.org]
11. chembk.com [chembk.com]
12. oxfordlabfinechem.com [oxfordlabfinechem.com]
13. chemicalbook.com [chemicalbook.com]
14. US4036887A - Preparation of 3-bromobenzaldehyde - Google Patents [patents.google.com]

- 15. US4945186A - Method of producing 3-bromobenzaldehyde - Google Patents [patents.google.com]
- 16. nbinno.com [nbinno.com]
- 17. cdhfinechemical.com [cdhfinechemical.com]
- 18. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 19. datasheets.scbt.com [datasheets.scbt.com]
- 20. synquestlabs.com [synquestlabs.com]
- 21. 3-Bromobenzaldehyde(3132-99-8) ¹H NMR [m.chemicalbook.com]
- 22. spectrabase.com [spectrabase.com]
- 23. Benzaldehyde, 3-bromo- [webbook.nist.gov]
- 24. Benzaldehyde, 3-bromo- [webbook.nist.gov]
- 25. Benzaldehyde, 3-bromo- [webbook.nist.gov]
- To cite this document: BenchChem. [3-Bromobenzaldehyde: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042254#3-bromobenzaldehyde-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com